Application Note: Spectroscopic Characterization of 4-Bromo-2,6-dinitroaniline

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Compound of Interest

Compound Name:	*4-Bromo-2,6-dinitroaniline*
CAS No.:	*62554-90-9*
Cat. No.:	*B1334270*

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Abstract

This application note details the spectroscopic characterization of **4-Bromo-2,6-dinitroaniline** using Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy. Due to the limited availability of direct experimental data for this specific compound, this document provides predicted spectral data based on the analysis of structurally analogous molecules. Detailed, generalized experimental protocols for acquiring high-quality NMR and FTIR spectra are presented to guide researchers in their analytical workflows. This information is crucial for the unambiguous identification and quality control of **4-Bromo-2,6-dinitroaniline** in research and drug development settings.

Introduction

4-Bromo-2,6-dinitroaniline is an aromatic compound containing a bromine atom and two nitro groups attached to an aniline backbone. The precise structural elucidation and confirmation of such molecules are paramount in chemical synthesis, pharmaceutical development, and material science. NMR and FTIR spectroscopy are powerful, non-destructive analytical

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techniques that provide detailed information about the molecular structure and functional groups present in a sample. This note provides a comprehensive guide to the characterization of **4-Bromo-2,6-dinitroaniline**, including predicted spectral data and standardized experimental protocols.

Predicted Spectroscopic Data

The following tables summarize the predicted ^{1}H NMR, ^{13}C NMR, and FTIR spectral data for **4-Bromo-2,6-dinitroaniline**. These predictions are derived from the known spectral characteristics of structurally similar compounds, such as 4-bromo-2-nitroaniline, 2,6-dibromo-4-nitroaniline, and 2-bromo-4,6-dinitroaniline.[1][2][3][4][5][6]

Table 1: Predicted ^{1}H NMR Spectral Data for **4-Bromo-2,6-dinitroaniline** in $CDCl_3$

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 8.5 - 8.7	Singlet	2H	H-3, H-5
~ 6.5 - 7.0	Broad Singlet	2H	$-NH_2$

Table 2: Predicted ^{13}C NMR Spectral Data for **4-Bromo-2,6-dinitroaniline** in $CDCl_3$

Chemical Shift (δ) ppm	Assignment
~ 148 - 152	C1 ($-NH_2$)
~ 140 - 145	C2, C6 ($-NO_2$)
~ 125 - 130	C3, C5
~ 110 - 115	C4 (-Br)

Table 3: Predicted FTIR Spectral Data for **4-Bromo-2,6-dinitroaniline** (KBr Pellet)

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Wavenumber (cm^{-1})	Vibrational Mode
3400 - 3500	N-H stretch (asymmetric and symmetric)
1600 - 1630	N-H bend
1520 - 1560	NO_2 asymmetric stretch
1330 - 1370	NO_2 symmetric stretch
1580 - 1610	C=C aromatic stretch
800 - 850	C-H out-of-plane bend
1000 - 1100	C-N stretch
600 - 700	C-Br stretch

Experimental Protocols

The following are generalized protocols for acquiring NMR and FTIR spectra of **4-Bromo-2,6-dinitroaniline**.

NMR Spectroscopy Protocol

1. Sample Preparation:

- Accurately weigh 5-10 mg of **4-Bromo-2,6-dinitroaniline**.
- Dissolve the sample in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) in a clean, dry vial. Tetramethylsilane (TMS) can be added as an internal standard (0 ppm).
- Gently vortex or sonicate the vial to ensure complete dissolution.
- Using a clean Pasteur pipette, transfer the solution to a 5 mm NMR tube.
- If suspended particles are visible, filter the solution through a small plug of glass wool inserted into the pipette.

2. Instrument Setup and Data Acquisition:

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- Insert the NMR tube into the spectrometer's spinner and place it carefully into the magnet.
- Tune and shim the instrument to optimize the magnetic field homogeneity.
- For ^{1}H NMR, acquire the spectrum using a standard single-pulse sequence. A spectral width of 12-15 ppm and an acquisition time of 2-4 seconds are typically sufficient.
- For ^{13}C NMR, a larger number of scans will be necessary due to the low natural abundance of the ^{13}C isotope. A proton-decoupled pulse sequence is standard.

3. Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
- Perform phase and baseline corrections to ensure accurate peak representation.
- Reference the spectrum to the TMS signal (0 ppm) or the residual solvent peak ($CDCl_3$: 7.26 ppm for ^{1}H, 77.16 ppm for ^{13}C).
- Integrate the peaks in the ^{1}H NMR spectrum to determine the relative proton ratios.

FTIR Spectroscopy Protocol

1. Sample Preparation (KBr Pellet Method):

- Thoroughly grind a small amount (1-2 mg) of **4-Bromo-2,6-dinitroaniline** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
- Transfer the finely ground powder to a pellet-forming die.
- Apply pressure using a hydraulic press to form a thin, transparent KBr pellet.

2. Instrument Setup and Data Acquisition:

- Place the KBr pellet in the sample holder of the FTIR spectrometer.
- Acquire a background spectrum of the empty sample compartment.

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- Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

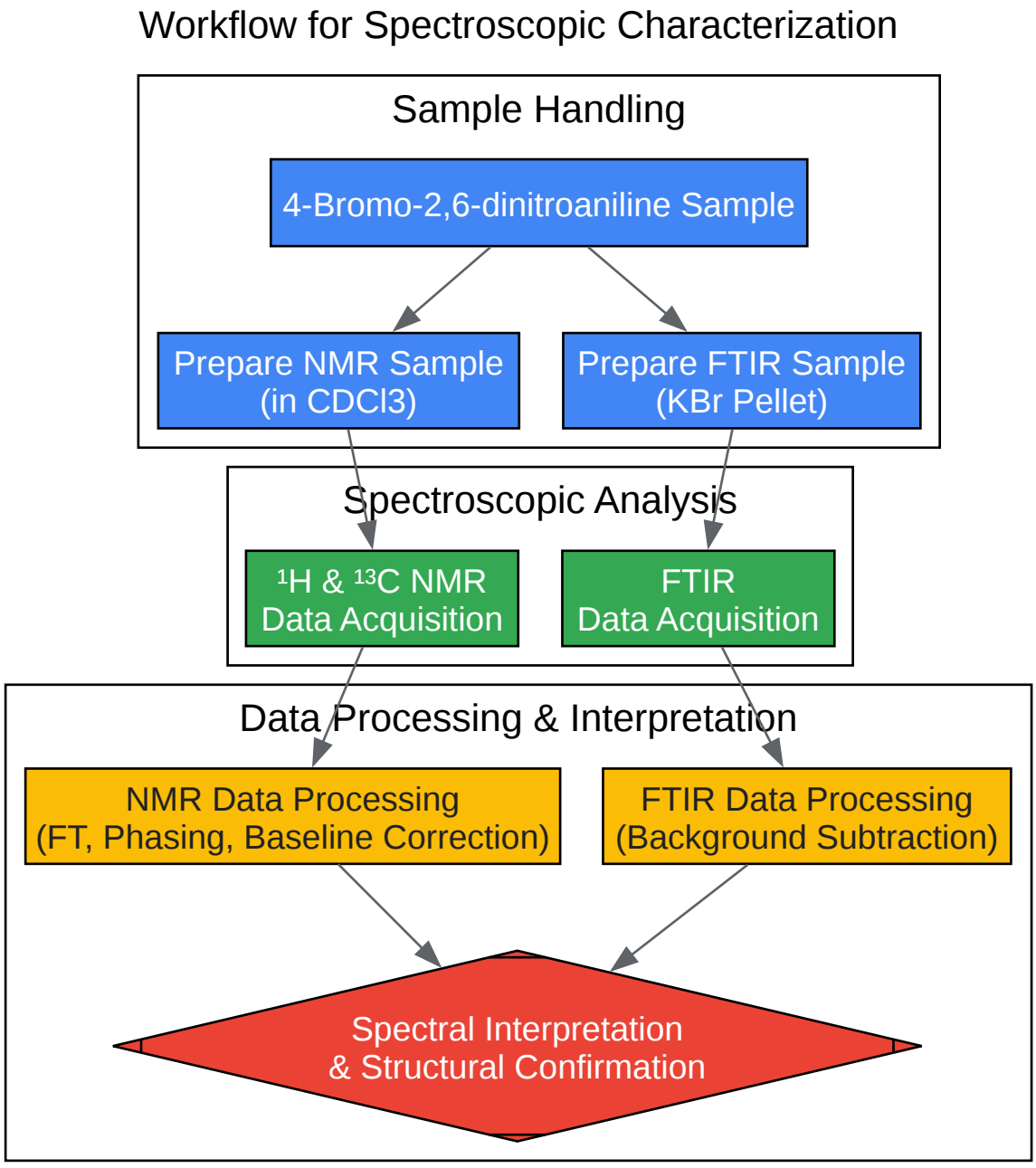
3. Data Processing:

- The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Label the significant peaks with their corresponding wavenumbers.

Experimental Workflow

The following diagram illustrates the logical workflow for the spectroscopic characterization of **4-Bromo-2,6-dinitroaniline**.

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Caption: Experimental workflow for NMR and FTIR characterization.

Safety Precautions

4-Bromo-2,6-dinitroaniline is a chemical compound that should be handled with care. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab

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coat, should be worn at all times. All procedures should be performed in a well-ventilated fume hood. Consult the Safety Data Sheet (SDS) for this compound for detailed hazard information.

Conclusion

This application note provides a framework for the spectroscopic characterization of **4-Bromo-2,6-dinitroaniline** using NMR and FTIR techniques. The predicted spectral data and detailed experimental protocols serve as a valuable resource for researchers in confirming the identity and purity of this compound, thereby supporting its application in various scientific and industrial fields.

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- To cite this document: BenchChem. [Application Note: Spectroscopic Characterization of 4-Bromo-2,6-dinitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334270/docs#application-note-spectroscopic-characterization-of-4-bromo-2-6-dinitroaniline]

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